

Technical Guide on the Safe Handling of Methyl 2-amino-5-isopropylbenzoate

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Compound of Interest

Compound Name: *Methyl 2-amino-5-isopropylbenzoate*

Cat. No.: *B3204150*

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Disclaimer: No specific Material Safety Data Sheet (MSDS) for **Methyl 2-amino-5-isopropylbenzoate** (CAS No. not readily available) was located. This guide is a synthesized document based on safety data for structurally analogous compounds, including 2-Amino-5-(propan-2-yl)benzoic acid (the corresponding carboxylic acid) and other substituted aminobenzoates.^{[1][2][3]} The information herein is intended for use by trained professionals in research and development and should be supplemented with institutional safety protocols.

Section 1: Chemical Identification and Physical Properties

Methyl 2-amino-5-isopropylbenzoate is an aromatic ester. While specific experimental data for this compound is not available, properties can be estimated based on similar structures.

Table 1: Physical and Chemical Properties (Estimated and Analog-Based)

Property	Value	Source/Analogy
Molecular Formula	C11H15NO2	Calculated
Molecular Weight	193.24 g/mol	Calculated
Physical State	Solid, Powder	Analogy to similar aminobenzoates[1]
Appearance	Light cream / Off-white	Analogy to similar aminobenzoates[1][4]
Melting Point	Not available	Data for 2-amino-5-methylbenzoic acid is 175°C[5]
Boiling Point	Not available	Data for methyl 2-amino-5-chlorobenzoate is 168-170°C @ 22 mmHg[6]
Solubility	Limited water solubility expected	General property of similar organic esters

| Odor | No information available [1] |

Section 2: Hazard Identification and Classification

Based on the hazard classification of the parent carboxylic acid, 2-amino-5-(propan-2-yl)benzoic acid, the following hazards are anticipated.[3]

Signal Word:Warning[1][2][5]

GHS Hazard Statements:

- H302: Harmful if swallowed.[2][3]
- H315: Causes skin irritation.[1][2][3][7]
- H319: Causes serious eye irritation.[2][3][7]
- H335: May cause respiratory irritation.[2][3][7]

Precautionary Statements:

- Prevention: P261, P264, P270, P271, P280[1][2]
- Response: P301+P312, P302+P352, P304+P340, P305+P351+P338[1][2]
- Storage: P403+P233, P405[1]
- Disposal: P501[1][2]

Table 2: Summary of Toxicological Hazards

Hazard Type	GHS Classification	Primary Routes of Exposure	Target Organs
Acute Toxicity (Oral)	Category 4	Ingestion	Not specified
Skin Corrosion/Irritation	Category 2	Skin Contact	Skin
Eye Damage/Irritation	Category 2	Eye Contact	Eyes

| STOT - Single Exposure | Category 3 | Inhalation | Respiratory System[1][5] |

Section 3: Experimental Protocols and Handling

Adherence to standard laboratory safety protocols is mandatory. The following procedures are based on best practices for handling powdered chemical reagents of this hazard class.

3.1 Personal Protective Equipment (PPE)

A risk assessment should precede handling. The minimum required PPE includes:

- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber).[2]
- Eye/Face Protection: Use chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][8]

- Skin and Body Protection: Wear a laboratory coat and appropriate protective clothing to prevent skin exposure.[\[2\]](#)
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask).[\[2\]](#)

3.2 Engineering Controls

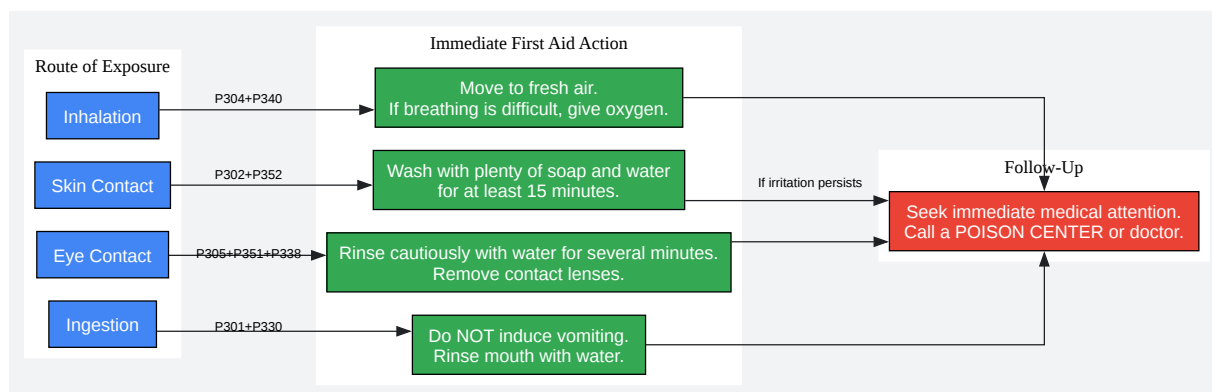
- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)[\[9\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and close to the workstation.[\[6\]](#)[\[8\]](#)

3.3 Safe Handling and Storage Protocol

- Handling: Avoid all personal contact, including the inhalation of dust.[\[10\]](#) Prevent dust formation. Do not eat, drink, or smoke in handling areas. Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[8\]](#) Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)[\[8\]](#)

Section 4: Emergency and First Aid Procedures

The following diagrams outline the recommended workflow for emergency situations.

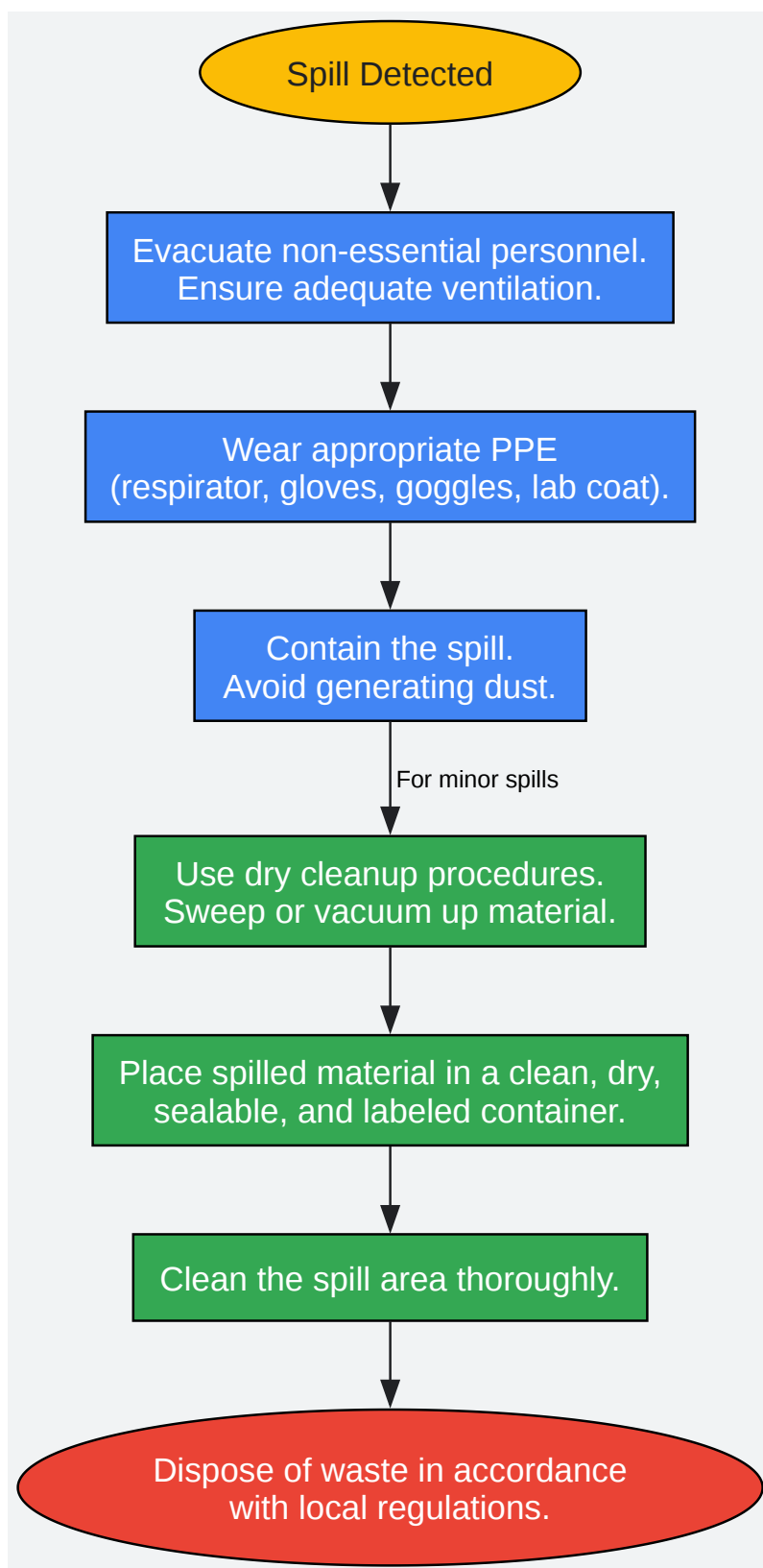


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Caption: First aid workflow for different exposure routes.

4.1 Spill Response Protocol

In case of a spill, follow a structured response to mitigate exposure and contamination.



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Caption: Step-by-step spill response procedure.

Experimental Methodology for Spill Cleanup:

- **Personnel Protection:** Before approaching the spill, ensure all personnel involved in the cleanup are wearing the prescribed PPE as detailed in Section 3.1.
- **Ventilation:** Maximize ventilation in the area by opening sashes or increasing fume hood flow rates.
- **Containment:** For minor spills, prevent the spread of the powder. Avoid using methods that could aerosolize the dust.
- **Material Collection:** Carefully sweep up the solid material and place it into a suitable, labeled container for hazardous waste.[1] Alternatively, use a vacuum cleaner equipped with a HEPA filter if available. Do not use compressed air for cleaning.[11]
- **Final Decontamination:** Once the bulk material is removed, decontaminate the area with a suitable solvent or detergent solution and wipe clean.
- **Waste Disposal:** Dispose of the collected material and any contaminated cleaning supplies as hazardous waste, following all local, state, and federal regulations.[1][2]

Section 5: Fire-Fighting Measures

- **Extinguishing Media:** Use extinguishing measures that are appropriate to local circumstances and the surrounding environment. Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam are generally suitable.[12]
- **Specific Hazards:** The compound is not classified as flammable. However, combustion may produce hazardous decomposition products such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[8]
- **Protective Equipment:** In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[8]

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